

CAS number and molecular formula for 6-Epiharpagide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Epiharpagide

Cat. No.: B609665

[Get Quote](#)

6-Epiharpagide: An In-Depth Technical Overview

CAS Number: 86362-16-5 Molecular Formula: C₁₅H₂₄O₁₀

This technical guide serves to provide researchers, scientists, and drug development professionals with a comprehensive overview of **6-Epiharpagide**. Due to the limited availability of specific experimental data and established signaling pathways for **6-Epiharpagide** in publicly accessible scientific literature, this document will focus on its fundamental properties. Where relevant, information on the closely related and more extensively studied stereoisomer, harpagide, will be referenced to provide potential context for the biological activity of **6-Epiharpagide**, with the explicit clarification that these are distinct compounds.

Physicochemical Data

A summary of the key physicochemical properties of **6-Epiharpagide** is presented below.

Property	Value
CAS Number	86362-16-5
Molecular Formula	C ₁₅ H ₂₄ O ₁₀
Molecular Weight	364.35 g/mol

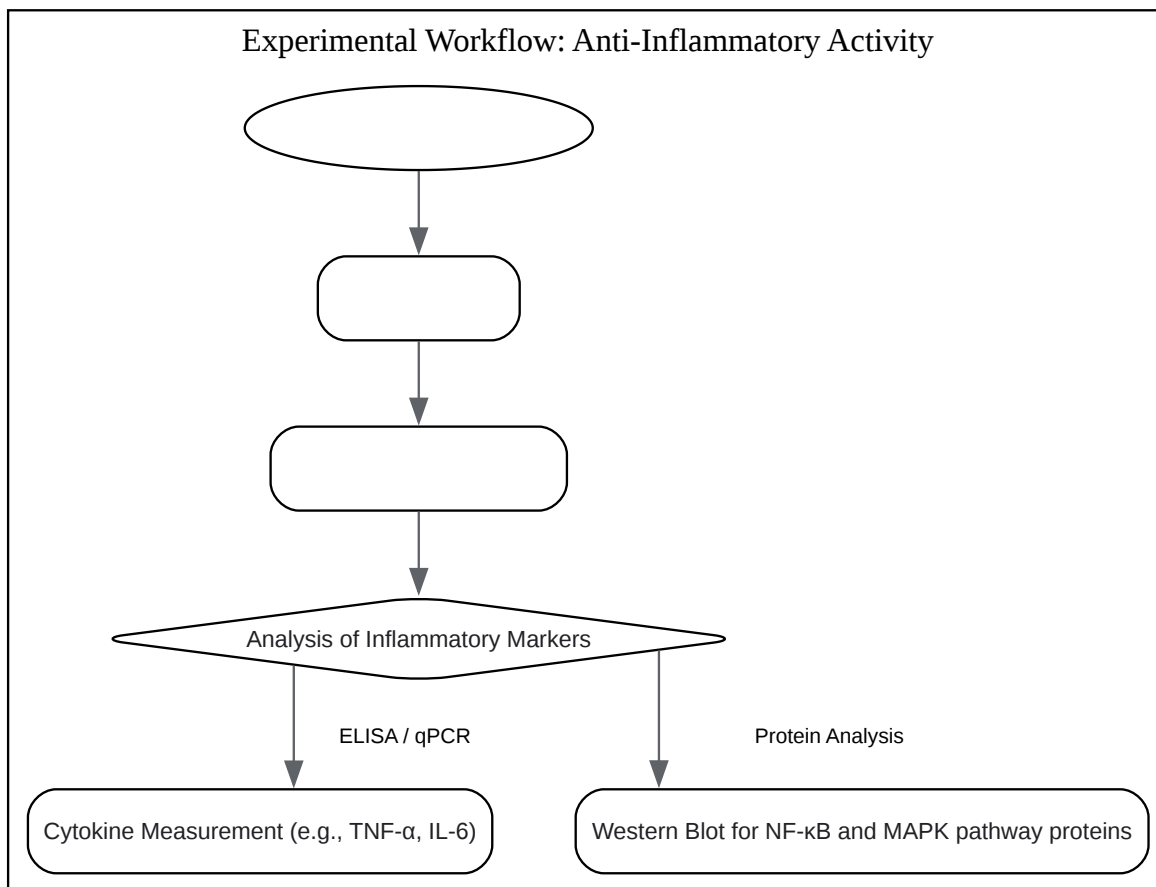
Biological Activity and Potential Signaling Pathways

Direct and detailed studies on the biological activity and associated signaling pathways of **6-Epiharpagide** are not extensively reported in the current body of scientific literature. However, based on the known activities of its stereoisomer, harpagide, it is plausible that **6-Epiharpagide** may exhibit similar, though not identical, pharmacological properties. Harpagide is recognized for its anti-inflammatory, neuroprotective, and analgesic effects. These activities are often mediated through the modulation of key signaling cascades.

Potential Anti-Inflammatory Mechanisms

The anti-inflammatory effects of iridoid glycosides like harpagide are often attributed to their ability to interfere with pro-inflammatory signaling pathways. Two of the most critical pathways in inflammation are the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.

A logical workflow for investigating the anti-inflammatory potential of **6-Epiharpagide** would involve stimulating immune cells, such as macrophages, with an inflammatory agent like lipopolysaccharide (LPS) and then treating the cells with **6-Epiharpagide**. The subsequent analysis would focus on key markers of inflammation.



[Click to download full resolution via product page](#)

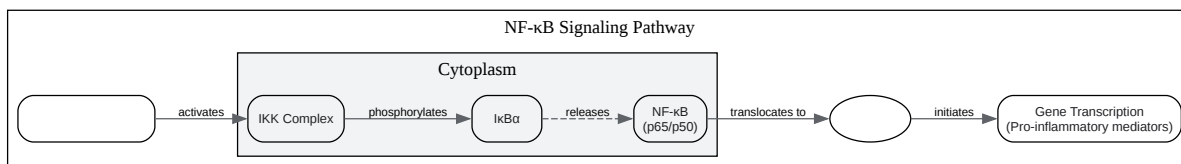
Caption: A potential experimental workflow to assess the anti-inflammatory effects of **6-Epiharpagide**.

Potential Neuroprotective Mechanisms

The neuroprotective properties of related compounds often involve the mitigation of oxidative stress and the inhibition of apoptotic pathways in neuronal cells. Investigating these effects for **6-Epiharpagide** would be a critical step in understanding its potential therapeutic applications in neurodegenerative diseases.

The NF-κB signaling pathway is a crucial regulator of inflammation, immunity, and cell survival. In the context of inflammation, its activation leads to the transcription of pro-inflammatory

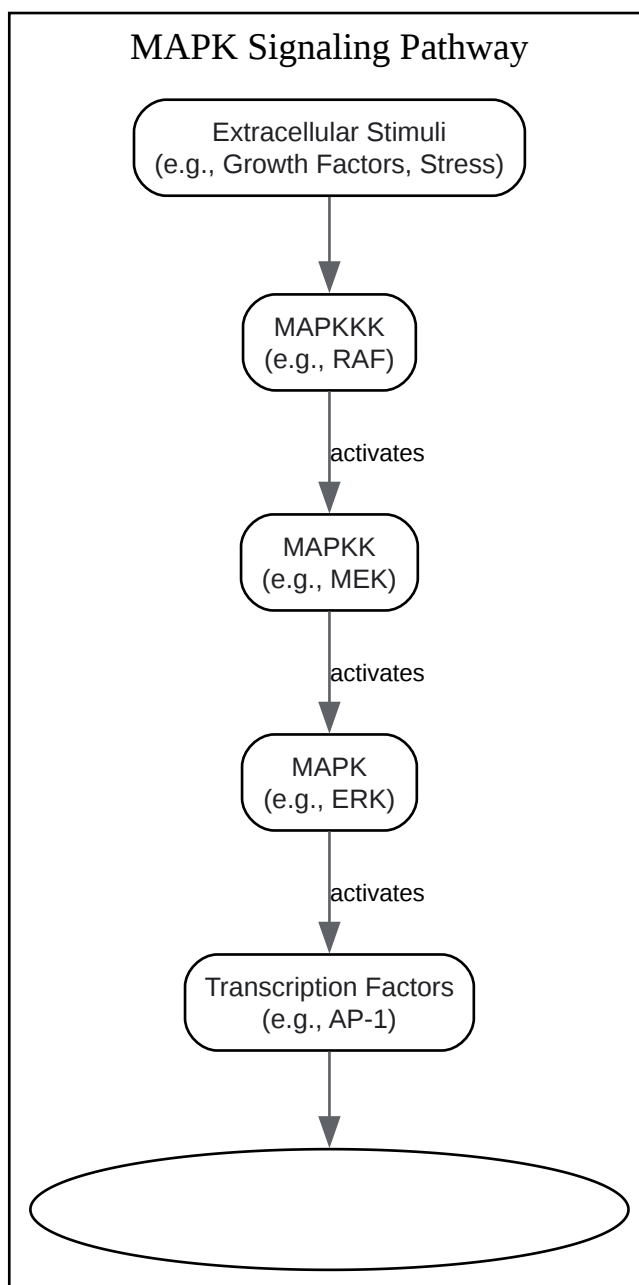
genes.



[Click to download full resolution via product page](#)

Caption: A simplified diagram of the canonical NF-κB signaling pathway.

The MAPK pathway is another key signaling cascade involved in cellular responses to a variety of stimuli, including stress and inflammation. It comprises a series of protein kinases that phosphorylate and activate one another, ultimately leading to the activation of transcription factors.



[Click to download full resolution via product page](#)

Caption: A generalized overview of the MAPK signaling cascade.

Experimental Protocols

Due to the absence of specific published experimental protocols for **6-Epiharpagide**, this section will outline general methodologies that are commonly employed for the investigation of

natural products with potential anti-inflammatory and cytotoxic effects. These protocols can be adapted for the study of **6-Epiharpagide**.

In Vitro Anti-Inflammatory Assay: Nitric Oxide (NO) Inhibition in RAW 264.7 Macrophages

- **Cell Culture:** RAW 264.7 murine macrophage cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ humidified incubator.
- **Cell Seeding:** Cells are seeded in a 96-well plate at a density of 5 x 10⁴ cells/well and allowed to adhere overnight.
- **Treatment:** The culture medium is replaced with fresh medium containing various concentrations of **6-Epiharpagide**. After 1 hour of pre-treatment, cells are stimulated with 1 µg/mL of lipopolysaccharide (LPS) for 24 hours.
- **Nitrite Quantification:** The concentration of nitric oxide in the culture supernatant is determined by measuring the accumulation of its stable metabolite, nitrite, using the Griess reagent. An equal volume of supernatant and Griess reagent (1% sulfanilamide in 5% phosphoric acid and 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride in water) are mixed and incubated for 10 minutes at room temperature.
- **Data Analysis:** The absorbance is measured at 540 nm using a microplate reader. The percentage of NO inhibition is calculated relative to the LPS-stimulated control.

Cytotoxicity Assay: MTT Assay

- **Cell Seeding:** Cells (e.g., a relevant cancer cell line or normal cell line) are seeded in a 96-well plate at an appropriate density and incubated overnight.
- **Compound Treatment:** The cells are treated with a range of concentrations of **6-Epiharpagide** and incubated for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS) is added to each well and incubated for 4 hours at 37°C.

- **Formazan Solubilization:** The medium is removed, and the formazan crystals are dissolved in a solubilization solution (e.g., DMSO or isopropanol with 0.04 N HCl).
- **Absorbance Measurement:** The absorbance is measured at a wavelength of 570 nm.
- **Data Analysis:** Cell viability is expressed as a percentage of the untreated control, and the IC₅₀ (half-maximal inhibitory concentration) is calculated.

Future Directions

The field of natural product research would greatly benefit from dedicated studies on **6-Epiharpagide** to elucidate its specific biological activities and mechanisms of action. Future research should focus on:

- **Isolation and Purification:** Development of robust protocols for the efficient isolation and purification of **6-Epiharpagide** from natural sources.
- **Biological Screening:** Comprehensive screening of **6-Epiharpagide** in a variety of in vitro and in vivo models to identify its primary pharmacological effects.
- **Mechanistic Studies:** In-depth investigation of the molecular targets and signaling pathways modulated by **6-Epiharpagide**.
- **Structure-Activity Relationship Studies:** Comparison of the biological activities of **6-Epiharpagide** with its stereoisomers and other related iridoid glycosides to understand the structural determinants of its activity.

In conclusion, while **6-Epiharpagide** remains a relatively understudied natural product, its structural similarity to well-characterized compounds like harpagide suggests that it may possess valuable therapeutic properties. The experimental frameworks and potential signaling pathways outlined in this guide provide a foundation for future research aimed at unlocking the full potential of this compound.

- To cite this document: BenchChem. [CAS number and molecular formula for 6-Epiharpagide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b609665#cas-number-and-molecular-formula-for-6-epiharpagide\]](https://www.benchchem.com/product/b609665#cas-number-and-molecular-formula-for-6-epiharpagide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com